

# Spectroscopic data of Epicorazine B (NMR, IR, UV)

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## Compound of Interest

Compound Name: *Epicorazine B*

Cat. No.: *B15562428*

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An In-depth Technical Guide to the Spectroscopic Data of **Epicorazine B**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Epicorazine B**, a natural product isolated from the fungus *Epicoccum nigrum*. This document is intended to serve as a core reference for researchers in natural product chemistry, medicinal chemistry, and drug development.

## Chemical Structure

**Epicorazine B** is a sulfur-containing piperazinedione, a class of natural products known for their diverse biological activities. It is a cis-trans isomer of the more well-known Epicorazine A. The definitive structure of **Epicorazine B** was determined by X-ray crystallography.

Molecular Formula:  $C_{18}H_{16}N_2O_6S_2$

Molecular Weight: 420.46 g/mol

(A definitive 2D or 3D structure image of **Epicorazine B** is not publicly available in the searched resources. The primary citation for its structure elucidation points to an X-ray crystallography study, the full data of which is not accessible.)

## Spectroscopic Data

The following tables summarize the available spectroscopic data for **Epicorazine B**. This data is crucial for the identification and characterization of the compound.

## Nuclear Magnetic Resonance (NMR) Data

Detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **Epicorazine B** are not available in the public domain. The primary literature suggests that Proton Magnetic Resonance (PMR) spectra were used for its characterization and comparison with Epicorazine A, but specific chemical shifts and coupling constants have not been found in the available resources.<sup>[1]</sup>

## Infrared (IR) Spectroscopy Data

Specific IR absorption peaks for **Epicorazine B** are not detailed in the available literature. A comparison of its IR spectrum with that of Epicorazine A was noted as part of its structural elucidation.<sup>[1]</sup>

## Ultraviolet (UV) Spectroscopy Data

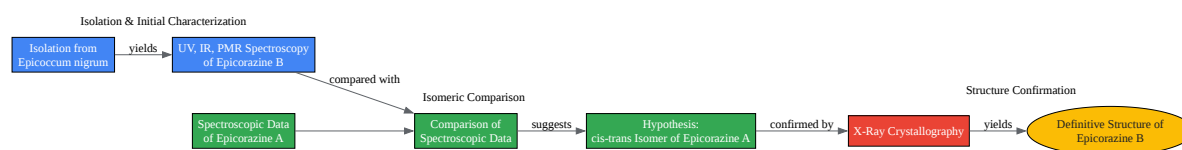
Quantitative UV absorption maxima for **Epicorazine B** are not specified in the publicly accessible literature. The UV spectrum was reportedly compared with that of Epicorazine A during its initial characterization.<sup>[1]</sup>

## Experimental Protocols

Detailed experimental protocols for the acquisition of the spectroscopic data for **Epicorazine B** are not available in the searched literature. The primary reference indicates that the spectroscopic analyses were performed as part of the structure elucidation process, but the specific instrumental parameters and sample preparation methods are not described in the abstract.<sup>[1]</sup>

## Logical Relationships in Structure Elucidation

The following diagram illustrates the logical workflow that was likely followed for the structure elucidation of **Epicorazine B**, based on the available information.



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Caption: Logical workflow for the structure elucidation of **Epicorazine B**.

## Conclusion

While **Epicorazine B** has been identified and its structural relationship to Epicorazine A established, a comprehensive public repository of its spectroscopic data and the associated experimental protocols is currently lacking. The primary reference, a 1978 publication in The Journal of Antibiotics, holds this key information, but its full text is not widely accessible. Further research to obtain this foundational data is necessary for the broader scientific community to fully utilize **Epicorazine B** in research and development endeavors.

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## References

- 1. New antibiotics from the fungus *Epicoccum nigrum*. III. Epicorazine B: structure elucidation and absolute configuration - PubMed [pubmed.ncbi.nlm.nih.gov]
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